

How to reduce background fluorescence in FAM-DEVD-FMK staining

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Compound of Interest

Fluorescein-6-carbonyl-Asp(OMe)Compound Name:

Glu(OMe)-Val-DL-Asp(OMe)fluoromethylketone

Cat. No.:

B6303576

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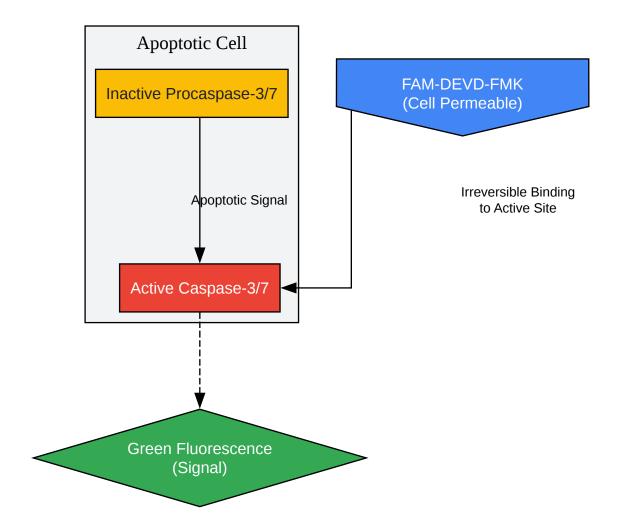
Technical Support Center: FAM-DEVD-FMK Staining

This guide provides troubleshooting strategies and frequently asked questions (FAQs) to help researchers reduce background fluorescence in FAM-DEVD-FMK staining experiments, ensuring high-quality and reliable data for apoptosis detection.

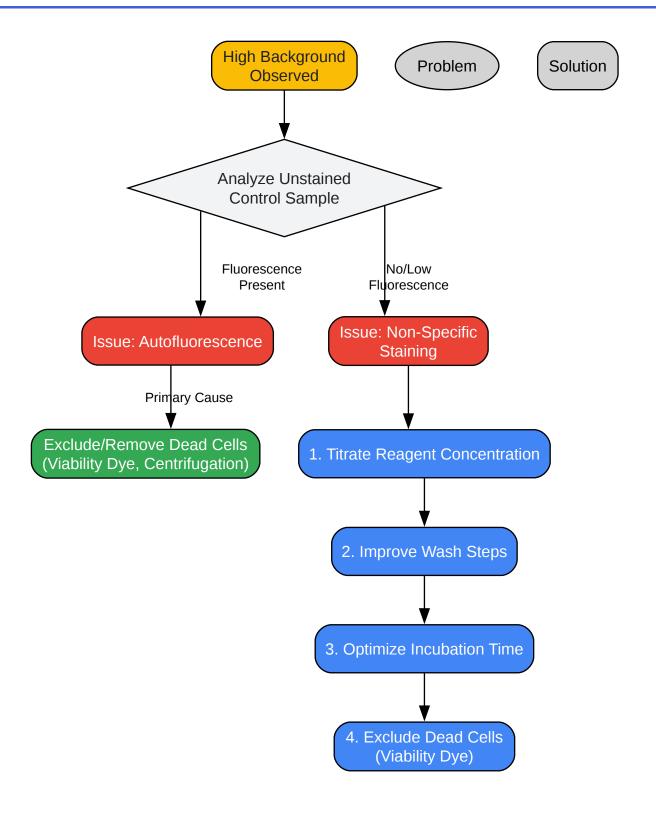
Understanding FAM-DEVD-FMK Staining

FAM-DEVD-FMK is a cell-permeable, non-toxic fluorescent probe used to detect activated caspase-3 and caspase-7 in living cells.[1] The probe consists of the FAM green fluorescent dye linked to the DEVD peptide sequence, which is a specific recognition motif for caspase-3 and -7.[2][3] A fluoromethyl ketone (FMK) moiety allows the probe to bind irreversibly to the active site of these caspases.[3][4] The resulting stable, fluorescent signal is a direct measure of caspase-3/7 activity and an indicator of apoptosis.[5]

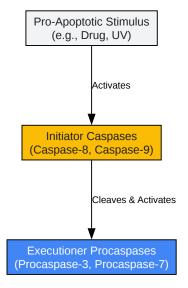


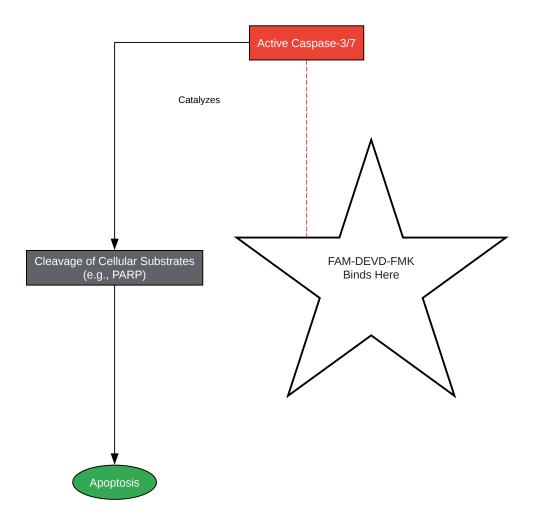












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References

- 1. cdn.stemcell.com [cdn.stemcell.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. docs.aatbio.com [docs.aatbio.com]
- 5. Caspase-3/7 activity [protocols.io]
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